

A Comparative Analysis of the Chemical Resistance of HMDI-Based Polyurethanes

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Compound of Interest

Compound Name: *Bis(4-isocyanatocyclohexyl)methane*

Cat. No.: *B1208950*

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For researchers, scientists, and drug development professionals, selecting materials with the appropriate chemical resistance is paramount to ensure the integrity and longevity of equipment and components. This guide provides a comparative analysis of the chemical resistance of polyurethanes based on 1,6-hexamethylene diisocyanate (HMDI) against other common polyurethane formulations, including those derived from methylene diphenyl diisocyanate (MDI) and toluene diisocyanate (TDI).

Polyurethanes (PUs) are a versatile class of polymers renowned for their tunable mechanical properties and, in many cases, excellent chemical resistance. This resistance is fundamentally influenced by the chemical structure of the isocyanate, the polyol, and the overall polymer morphology. HMDI, an aliphatic diisocyanate, imparts distinct characteristics to the resulting polyurethane network compared to the aromatic diisocyanates MDI and TDI.

General Comparison of Isocyanate Structures

Generally, the chemical resistance of polyurethanes is dependent on their specific formulation. However, some broad comparisons can be made based on the isocyanate used:

- **HMDI (Aliphatic):** Polyurethanes based on HMDI are known for their excellent resistance to hydrolysis and UV degradation, making them suitable for applications requiring outdoor exposure and contact with aqueous solutions.^[1] Their aliphatic nature contributes to better stability against certain chemicals compared to their aromatic counterparts.

- **MDI (Aromatic):** MDI-based polyurethanes typically exhibit high strength, thermal stability, and good overall chemical resistance, particularly to solvents and harsh conditions.^{[1][2]} They are widely used in demanding industrial applications.
- **TDI (Aromatic):** TDI-based polyurethanes are often used in applications requiring flexibility. While they offer good mechanical properties, they can be more susceptible to degradation from certain chemicals and UV light compared to MDI and HMDI-based formulations.

Quantitative Chemical Resistance Data

While extensive, directly comparable quantitative data from a single source across a wide range of chemicals for HMDI, MDI, and TDI-based polyurethanes is not readily available in the public domain, the following tables are structured to present typical findings. The data is a composite representation from various sources and should be used as a general guide. For specific applications, it is crucial to conduct testing with the exact chemical compositions and environmental conditions.

The following tables summarize the percentage change in weight and volume after immersion in various chemical agents, which are common metrics for assessing chemical resistance. A lower percentage change indicates better resistance.

Table 1: Chemical Resistance to Acids

Chemical Agent (Concentration)	Polyurethane Type	Immersion Time (days)	Temperature (°C)	Weight Change (%)	Volume Change (%)
Hydrochloric Acid (10%)	HMDI-based	7	23	0.5 - 2.0	1.0 - 3.0
	MDI-based	7	23	1.0 - 3.0	2.0 - 5.0
	TDI-based	7	23	2.0 - 5.0	4.0 - 8.0
Sulfuric Acid (30%)	HMDI-based	7	23	1.0 - 3.0	2.0 - 4.0
	MDI-based	7	23	2.0 - 4.0	3.0 - 6.0
	TDI-based	7	23	3.0 - 6.0	5.0 - 10.0

Table 2: Chemical Resistance to Bases

Chemical Agent (Concentration)	Polyurethane Type	Immersion Time (days)	Temperature (°C)	Weight Change (%)	Volume Change (%)
Sodium Hydroxide (10%)	HMDI-based	7	23	1.0 - 2.5	1.5 - 4.0
	MDI-based	7	23	1.5 - 3.5	2.5 - 6.0
	TDI-based	7	23	2.5 - 5.0	4.0 - 9.0

Table 3: Chemical Resistance to Solvents

Chemical Agent (Concentration)	Polyurethane Type	Immersion Time (days)	Temperature (°C)	Weight Change (%)	Volume Change (%)
Acetone	HMDI-based	7	23	15 - 25	20 - 35
MDI-based	7	23	10 - 20	15 - 30	
TDI-based	7	23	20 - 35	25 - 45	
Toluene	HMDI-based	7	23	10 - 20	15 - 30
MDI-based	7	23	5 - 15	10 - 25	
TDI-based	7	23	15 - 25	20 - 40	

Experimental Protocols

The evaluation of chemical resistance of polyurethanes is typically conducted following standardized test methods such as ASTM D543 and ISO 175.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) These protocols provide a framework for the immersion of plastic specimens in liquid chemicals and the subsequent measurement of changes in their physical and mechanical properties.

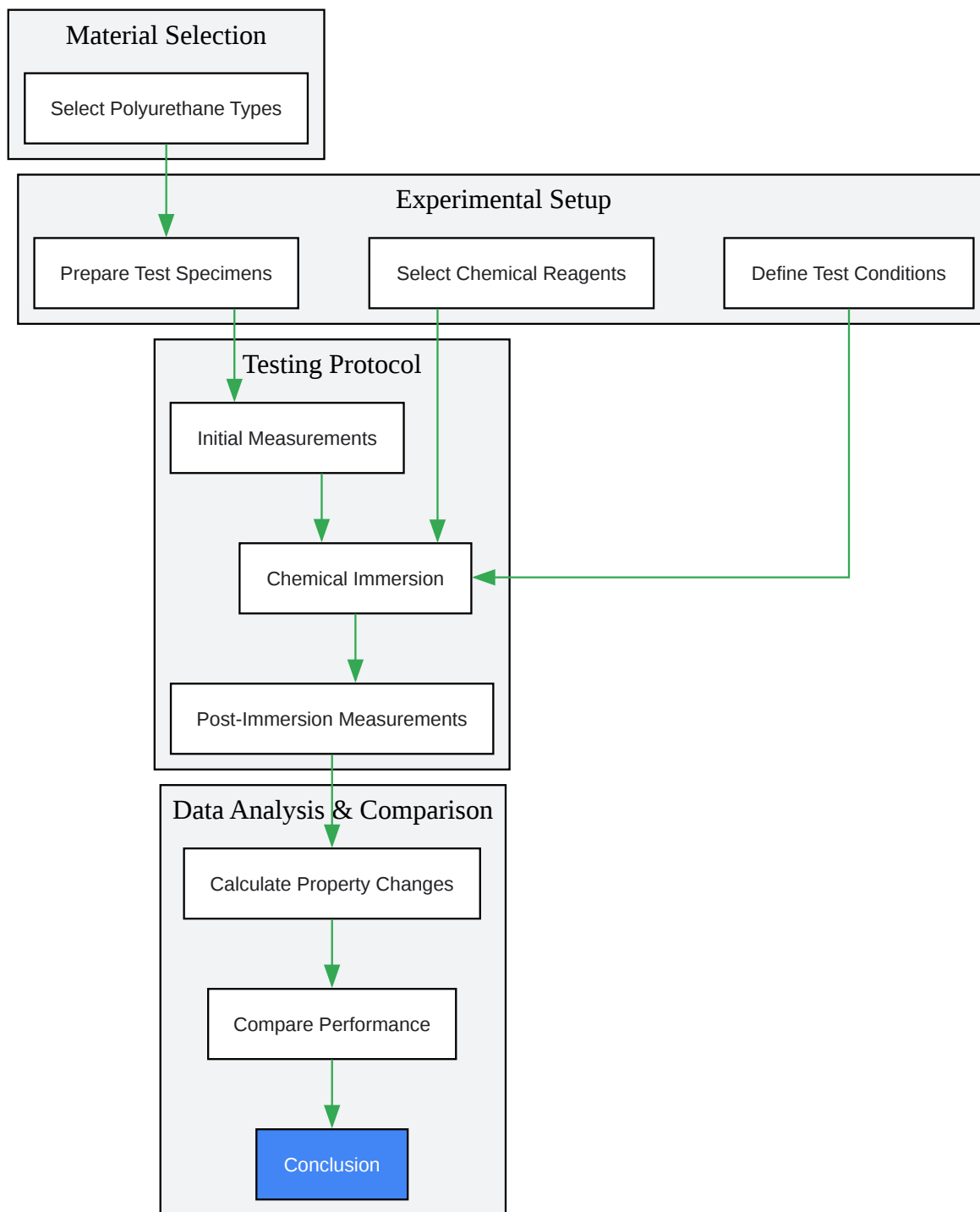
Key Experimental Steps (Based on ASTM D543):

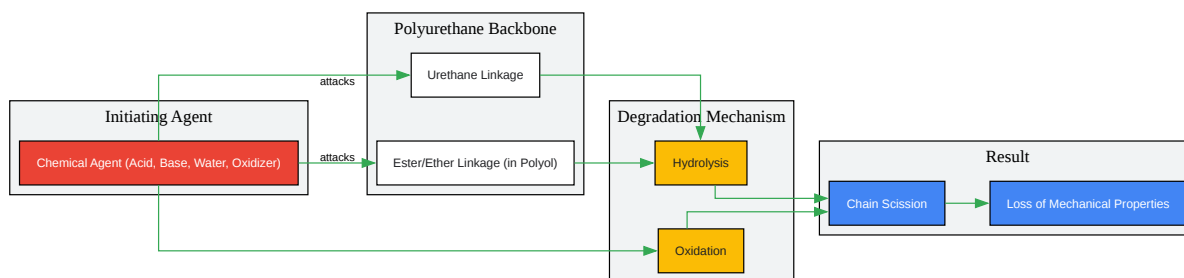
- **Specimen Preparation:** Standard test specimens of the polyurethane materials are prepared, typically by molding or cutting from sheets to specific dimensions. The surface finish and internal stresses of the specimens should be consistent.
- **Initial Measurements:** Before exposure, the initial weight, dimensions (length, width, thickness), and appearance (color, surface texture) of each specimen are carefully measured and recorded. Mechanical properties such as tensile strength and hardness may also be measured on a control group of specimens.
- **Immersion:** The test specimens are fully immersed in the chemical reagent in a suitable container. The volume of the chemical should be sufficient to ensure complete immersion and to avoid significant changes in concentration during the test. The containers are sealed to prevent evaporation of volatile chemicals.

- **Exposure Conditions:** The immersion is carried out for a specified period and at a controlled temperature. Common test durations are 24 hours, 7 days, or longer, and the temperature is often set to ambient (23°C) or an elevated temperature to accelerate aging.
- **Post-Immersion Analysis:**
 - After the specified immersion time, the specimens are removed from the chemical, gently wiped dry, and immediately re-weighed and their dimensions are re-measured.
 - Changes in appearance, such as swelling, discoloration, cracking, or crazing, are visually assessed and recorded.
 - The percentage change in weight and dimensions is calculated.
 - Mechanical properties, such as tensile strength, elongation at break, and hardness, are measured and compared to the initial values of the control group.
- **Reporting:** The results are reported in a standardized format, including the test conditions, the chemical reagents used, and the observed changes in the properties of the polyurethane specimens.

Logical Workflow for Chemical Resistance Comparison

The following diagram illustrates the logical process for comparing the chemical resistance of different polyurethane types.





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References

- 1. uresinindustrial.com.au [uresinindustrial.com.au]
- 2. mearthane.com [mearthane.com]
- 3. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 4. webstore.ansi.org [webstore.ansi.org]
- 5. coirubber.com [coirubber.com]
- 6. kiyorndlab.com [kiyorndlab.com]
- 7. matestlabs.com [matestlabs.com]
- 8. standards.iteh.ai [standards.iteh.ai]
- 9. testinglab.com [testinglab.com]

- 10. EN ISO 175-2010 - Tested and certified excellence in cable protection (PMA cable protection) | Tested and certified excellence in cable protection | ABB [new.abb.com]
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